

# (S)-Chroman-4-amine: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (S)-chroman-4-amine

Cat. No.: B071886

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**(S)-Chroman-4-amine** and its hydrochloride salt are compounds of interest in medicinal chemistry and drug discovery, valued for their rigid, chiral scaffold. This guide provides a detailed overview of the essential safety precautions, handling procedures, and available toxicological information to ensure the safe and effective use of this compound in a laboratory setting.

While specific quantitative toxicological data such as LD50 and LC50 values for **(S)-chroman-4-amine** are not readily available in the public domain, the safety data for the closely related **(S)-chroman-4-amine** hydrochloride provides a strong basis for its handling and safety protocols. The information presented herein is primarily derived from safety data sheets (SDS) for the hydrochloride salt.

## Hazard Identification and Classification


**(S)-Chroman-4-amine** hydrochloride is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards to implement appropriate safety measures.

Table 1: GHS Classification for **(S)-Chroman-4-amine** Hydrochloride<sup>[1]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning[2][3][4]

Hazard Pictogram:

 alt text

## Physicochemical Properties

Detailed physicochemical data for **(S)-chroman-4-amine** is limited. The following information is for the hydrochloride salt.

Table 2: Physicochemical Properties of **(S)-Chroman-4-amine** Hydrochloride

Property	Value	Source
CAS Number	1035093-81-2	[1][2][3][5]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> ClNO	[1][5]
Molecular Weight	185.65 g/mol	[1][5]
Appearance	Off-white solid	[2]
Purity	≥98.0%	[2]

## Safe Handling and Storage

Proper handling and storage procedures are paramount to minimize exposure and ensure the stability of the compound.

## Handling

- Engineering Controls: Handle **(S)-chroman-4-amine** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of dust or vapors.<sup>[1]</sup> Ensure that an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE): A comprehensive PPE strategy is the primary defense against exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment	Purpose and Recommendations
Eye and Face	Chemical splash goggles and face shield	Protects against splashes and dust. Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[1]</a>
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene)	Prevents skin contact. Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. <a href="#">[1]</a>
Body	Flame-resistant laboratory coat	Protects skin and personal clothing from contamination.
Respiratory	NIOSH-approved respirator with appropriate cartridges (e.g., for organic vapors and particulates)	Required when working outside of a fume hood or when engineering controls are insufficient. For nuisance exposures, a P95 (US) or P1 (EU) particle respirator may be used. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges. <a href="#">[1]</a>
Foot	Closed-toe, chemical-resistant shoes	Protects feet from spills.

- Hygiene Practices: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling and before breaks. Do not eat, drink, or smoke in the laboratory.

## Storage

- Conditions: Store in a tightly closed container in a dry and well-ventilated place.[1]
- Temperature: Recommended storage is at 2-8°C.[2][5]
- Atmosphere: Store under an inert atmosphere.[2][5]
- Incompatibilities: Keep away from strong oxidizing agents.

## Emergency Procedures

### First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Measures[1]

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. Consult a physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]

- **Specific Hazards:** May emit toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and hydrogen chloride gas.
  - **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.
- [1]

## Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment (see Table 3). Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Containment and Cleaning:** Sweep up and shovel. Keep in suitable, closed containers for disposal. Avoid creating dust. After collection, decontaminate the area with a suitable cleaning agent.

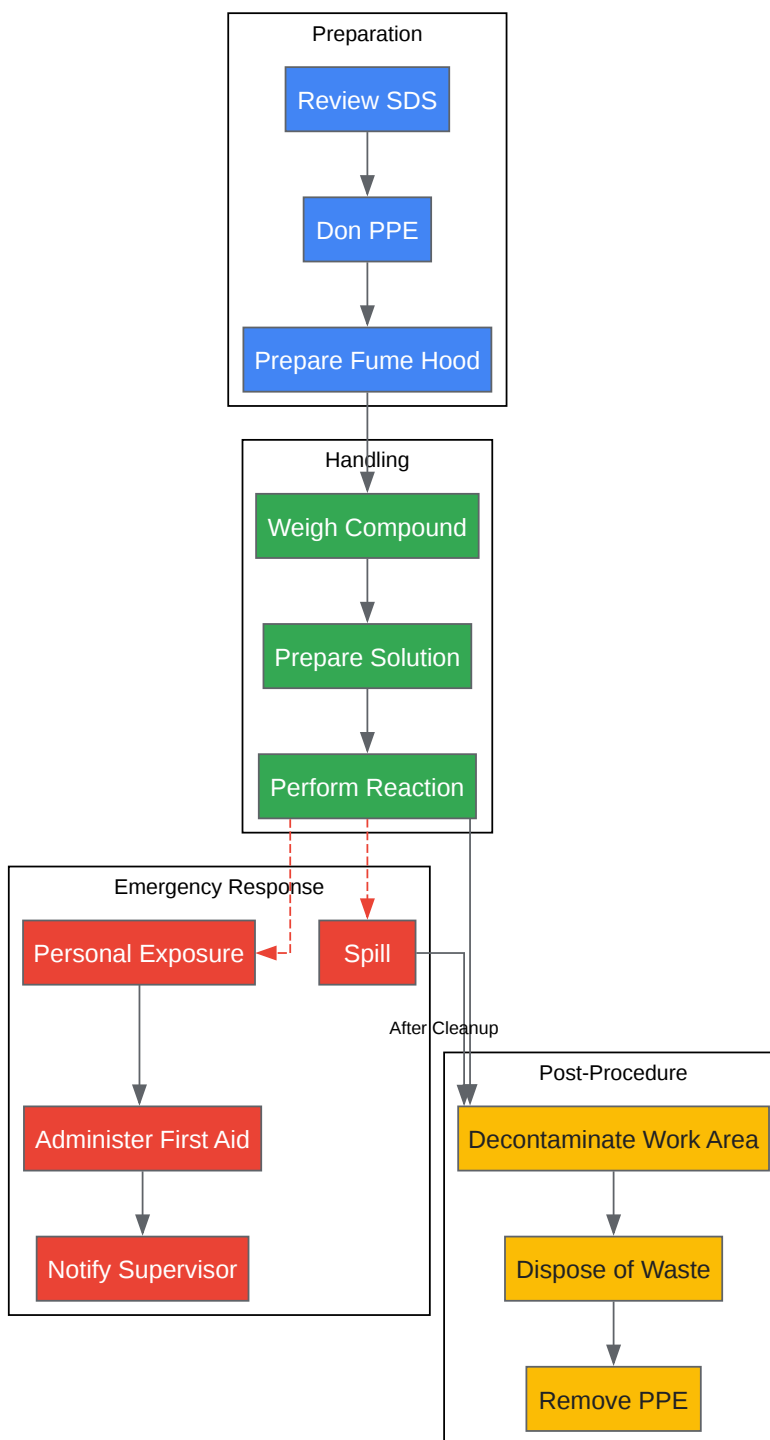
## Experimental Protocols and Biological Context

### Synthesis

Detailed, step-by-step experimental protocols for the synthesis of **(S)-chroman-4-amine** are not widely available in peer-reviewed literature. However, the synthesis of chiral amines and chroman derivatives is a well-established field in organic chemistry. General approaches often involve the asymmetric reduction of a corresponding chroman-4-one oxime or the reductive amination of chroman-4-one. One reported method for a related compound involves a highly enantioselective CBS reduction of a substituted chroman-4-one to the corresponding (S)-chroman-4-ol, followed by azide inversion and reduction to yield the (R)-chroman-4-amine.[6] A similar strategy could likely be adapted for the synthesis of the (S)-enantiomer.

The following diagram illustrates a generalized workflow for handling **(S)-chroman-4-amine** in a research setting.

## General Handling Workflow for (S)-Chroman-4-amine



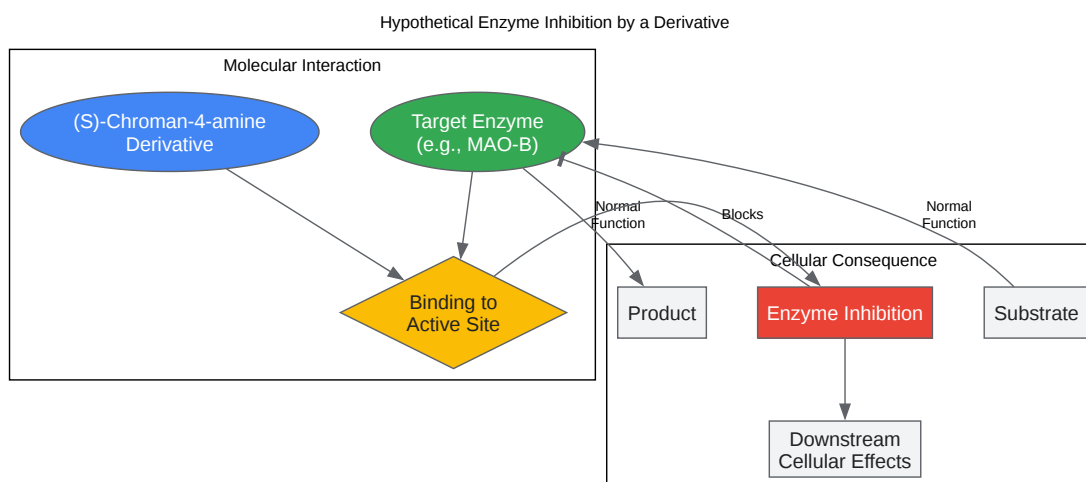
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General laboratory workflow for handling **(S)-chroman-4-amine**.

## Biological Activity and Signaling Pathways

Specific signaling pathways and biological targets for **(S)-chroman-4-amine** have not been extensively characterized in publicly available literature. However, the broader class of chroman and chroman-4-one derivatives has been investigated for a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties. For instance, N-propargylated derivatives of chroman-4-amine have been explored as potential inhibitors of monoamine oxidase B (MAO-B), an enzyme implicated in Parkinson's disease. This suggests that the chroman-amine scaffold can be a valuable starting point for designing enzyme inhibitors.

The following diagram illustrates a hypothetical mechanism of action based on the potential for derivatives of **(S)-chroman-4-amine** to act as enzyme inhibitors.



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Hypothetical mechanism of enzyme inhibition.

## Toxicological Information

As previously stated, specific quantitative toxicological data for **(S)-chroman-4-amine** is limited. The GHS classification of the hydrochloride salt indicates acute oral toxicity (Category 4).<sup>[1]</sup> The toxicological properties have not been thoroughly investigated.<sup>[1]</sup> No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.<sup>[1]</sup>

## Disposal Considerations

Dispose of this material and its container as hazardous waste. Contact a licensed professional waste disposal service to dispose of this material.<sup>[1]</sup> Contaminated packaging should be disposed of as unused product. Follow all federal, state, and local environmental regulations.

## Conclusion

**(S)-Chroman-4-amine** is a valuable chiral building block for drug discovery and medicinal chemistry. While comprehensive safety and biological data are still emerging, the available information for its hydrochloride salt underscores the need for careful handling in a controlled laboratory environment with appropriate personal protective equipment. Researchers should adhere to the safety precautions outlined in this guide to minimize risks and ensure safe and effective use. As with any research chemical, it is imperative to consult the most up-to-date Safety Data Sheet before use and to conduct a thorough risk assessment for any new experimental procedures.

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